

Personal protective equipment for handling Dipivaloylmethane

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Compound of Interest

Compound Name: Dipivaloylmethane

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Essential Safety and Handling Guide for Dipivaloylmethane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Dipivaloylmethane** (CAS No. 1118-71-4), also known as 2,2,6,6-Tetramethyl-3,5-heptanedione. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

I. Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **Dipivaloylmethane**.

Property	Value	Citation(s)
Physical State	Solid below 28°C, Liquid above 30°C	[1]
Appearance	Colorless to light yellow clear liquid	[2][3]
Molecular Formula	C ₁₁ H ₂₀ O ₂	[3]
Molecular Weight	184.28 g/mol	[3]
Boiling Point	72-73°C at 6 mmHg	[1][2]
Melting Point	28-30°C	[1]
Flash Point	67°C / 152.6°F	[2][3]
Specific Gravity	0.883 g/cm ³	[1]
GHS Hazard Statements	H302, H315, H319, H335, H227	[1][3][4]

II. Hazard Identification and Personal Protective Equipment (PPE)

Dipivaloylmethane is classified as a combustible liquid that is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1][4] Therefore, stringent adherence to PPE protocols is mandatory.

Minimum Required PPE:

- Eye and Face Protection: Chemical safety goggles are required at all times.[5] A face shield should be worn in situations with a high potential for splashing.[6]
- Hand Protection: Chemical-resistant gloves are mandatory.[5] Given that **Dipivaloylmethane** can cause skin irritation, select gloves made of materials like nitrile rubber, ensuring they are regularly inspected for any signs of degradation or perforation.

- Body Protection: A flame-resistant lab coat must be worn and kept fastened.^[7] For tasks with a higher risk of splashes or spills, a chemical-resistant apron or coveralls should be worn over the lab coat.^{[6][8]}
- Footwear: Closed-toe shoes are required in the laboratory at all times.^[7]

III. Operational Plan: Step-by-Step Handling Procedures

This section details the procedural workflow for safely handling **Dipivaloylmethane** in a laboratory setting.

A. Pre-Operational Checks:

- Verify Equipment: Ensure a certified chemical fume hood is operational.^[9]
- Assemble PPE: Don all required personal protective equipment as outlined in Section II.
- Prepare Workspace: Clear the work area of any unnecessary equipment or chemicals. Keep ignition sources away from the handling area.^[7]
- Spill Kit: Confirm that a chemical spill kit is readily accessible.^[5]

B. Handling and Transfer Protocol:

- Location: All handling of **Dipivaloylmethane** must be conducted within a certified chemical fume hood to minimize inhalation exposure and vapor accumulation.^{[7][9]}
- Grounding: When transferring from a larger container (e.g., >4 L), ensure both the source and receiving containers are bonded and grounded to prevent static discharge, which can be an ignition source.^{[7][10]}
- Weighing:
 - If the exact amount is critical, pre-weigh the receiving vessel.
 - Carefully transfer the required amount of **Dipivaloylmethane** into the tared container.

- To avoid spills on the balance, it is preferable to determine the amount of liquid by volume using its density, unless a precise mass is required and the density is not known.[11]
- Transferring:
 - Use a funnel when transferring the liquid into a container with a narrow opening to prevent spills.[11]
 - Pour slowly and deliberately to avoid splashing.[10]
 - For small volume transfers, a Pasteur pipette can be used. To prevent dripping of this volatile liquid, saturate the pipette's headspace with vapor by drawing up and expelling the liquid a few times before the final transfer.[11]

C. Post-Handling Procedures:

- Secure Container: Tightly close the primary container of **Dipivaloylmethane**.
- Clean Workspace: Decontaminate the work surface within the fume hood.
- Doff PPE: Remove personal protective equipment in the correct order to avoid cross-contamination.
- Hand Washing: Wash hands thoroughly with soap and water after handling is complete.[1]

IV. Disposal Plan

All materials contaminated with **Dipivaloylmethane** must be treated as hazardous waste and disposed of according to institutional and local regulations.[4][12]

A. Waste Collection:

- Designated Container: Collect all liquid waste containing **Dipivaloylmethane** in a dedicated, properly labeled, and chemically compatible waste container.[12][13] The container should be kept closed except when adding waste.[12][14]
- Solid Waste: Dispose of contaminated solid waste (e.g., gloves, pipette tips, absorbent pads) in a separate, clearly labeled hazardous waste container.[14]

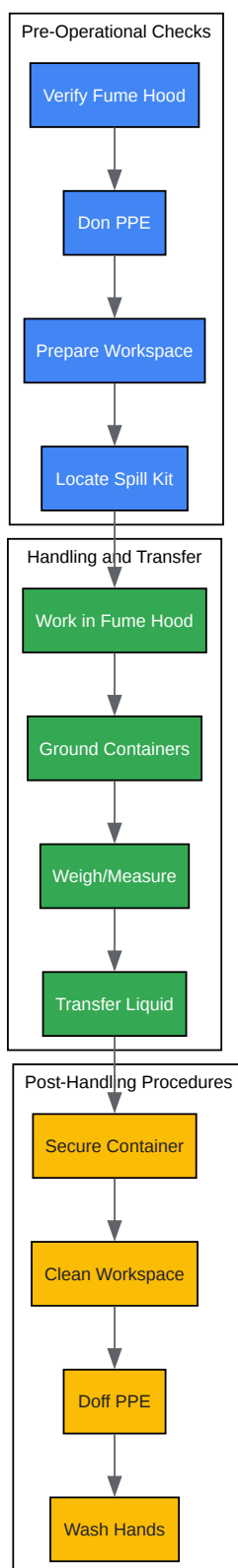
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**Dipivaloylmethane**".[\[12\]](#)[\[15\]](#)

B. Storage and Disposal:

- Satellite Accumulation Area: Store waste containers in a designated satellite accumulation area within the laboratory.[\[2\]](#)[\[14\]](#)
- Segregation: Ensure that the waste container is segregated from incompatible materials, such as strong oxidizing agents.[\[1\]](#)
- Disposal Request: Once the waste container is full, or if it has been accumulating for a period defined by your institution's policy, contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal.[\[12\]](#)[\[14\]](#)

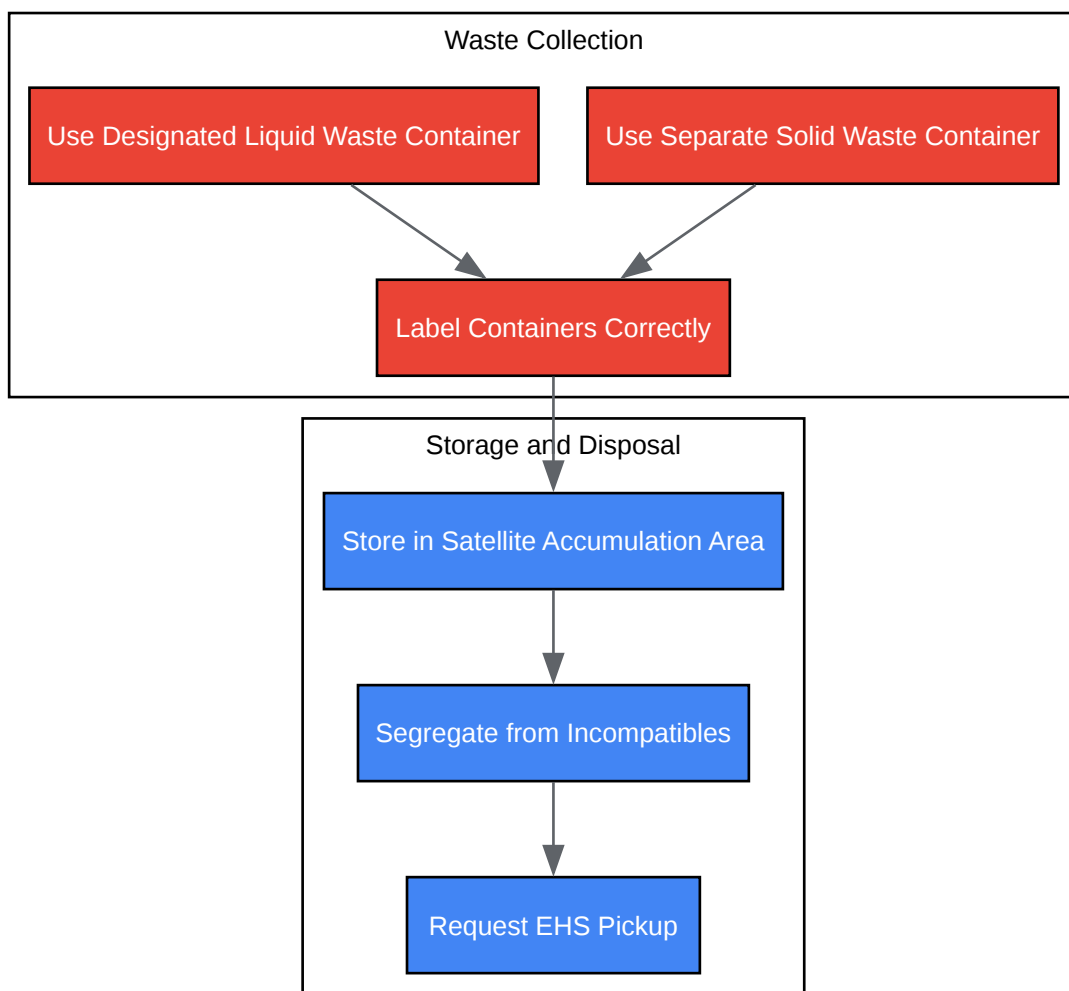
Process Flow Diagrams

The following diagrams illustrate the key workflows for handling and disposing of **Dipivaloylmethane**.



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Caption: Workflow for Handling **Dipivaloylmethane**.



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Caption: Disposal Plan for **Dipivaloylmethane**-Contaminated Waste.

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